

Personal protective equipment for handling GSK2795039

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Compound of Interest

Compound Name: GSK2795039

Cat. No.: B607802

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Essential Safety and Handling Guide for GSK2795039

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **GSK2795039**, a potent and selective NADPH oxidase 2 (NOX2) inhibitor. Adherence to these procedures is essential to ensure a safe laboratory environment and the integrity of your research.

Immediate Safety Information

GSK2795039 is a small molecule inhibitor used in laboratory research to study the role of NOX2 in various pathological and physiological processes.^{[1][2]} While a specific Safety Data Sheet (SDS) should always be consulted, the following provides a summary of essential safety precautions based on its nature as a research chemical.

Personal Protective Equipment (PPE)

Standard laboratory PPE is required at all times when handling **GSK2795039** in solid or solution form.^{[3][4][5][6]}

PPE Category	Item	Rationale
Body Protection	Laboratory Coat	Protects skin and clothing from potential splashes and spills. [6]
Hand Protection	Nitrile Gloves	Provides a barrier against skin contact.[4]
Eye Protection	Safety Glasses with Side Shields or Goggles	Protects eyes from splashes and airborne particles.[4]
Foot Protection	Closed-toe Shoes	Prevents injury from spills or dropped items.[3]

First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.
Skin Contact	Immediately wash the affected area with soap and water. Remove contaminated clothing. Seek medical attention if irritation develops.
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

Operational Plan: Step-by-Step Handling Procedures

This section outlines the standard operating procedures for the preparation and use of **GSK2795039** in a laboratory setting.

Reconstitution of Lyophilized Powder

GSK2795039 is typically supplied as a lyophilized powder and requires reconstitution before use.

Materials:

- **GSK2795039** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Calibrated micropipettes and sterile tips

Procedure:

- Preparation: Ensure all work is performed in a clean, designated area, such as a laboratory bench or a chemical fume hood if available.
- Equilibration: Allow the vial of **GSK2795039** to equilibrate to room temperature before opening to prevent condensation.
- Solvent Addition: Carefully add the calculated volume of DMSO to the vial to achieve the desired stock concentration. **GSK2795039** is soluble in DMSO.[\[7\]](#)[\[8\]](#)
- Dissolution: Gently vortex or sonicate the vial to ensure complete dissolution of the powder.
- Aliquoting: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Labeling: Clearly label each aliquot with the compound name, concentration, date, and storage conditions.
- Storage: Store the stock solution aliquots at -20°C or -80°C for long-term stability.[\[7\]](#)[\[8\]](#)

Preparation of Working Solutions

Materials:

- **GSK2795039** stock solution
- Appropriate cell culture medium or buffer
- Sterile tubes and pipette tips

Procedure:

- Thawing: Thaw a single aliquot of the **GSK2795039** stock solution at room temperature.
- Dilution: Perform serial dilutions of the stock solution with the appropriate experimental buffer or medium to achieve the desired final concentration.
- Mixing: Gently mix the working solution by pipetting or inverting the tube. Avoid vigorous vortexing, which may cause degradation of the compound.
- Use: Use the freshly prepared working solution immediately for your experiments.

Disposal Plan

Proper disposal of chemical waste is crucial for laboratory safety and environmental protection.

Waste Segregation

All waste materials contaminated with **GSK2795039** should be considered chemical waste and segregated accordingly.

Waste Type	Disposal Container
Solid Waste	Labeled solid chemical waste container (e.g., contaminated pipette tips, tubes, gloves)
Liquid Waste	Labeled liquid chemical waste container (e.g., unused stock and working solutions, contaminated media)
Sharps Waste	Labeled sharps container (e.g., contaminated needles)

Disposal Procedure

- Collection: Collect all **GSK2795039**-contaminated waste in the appropriate, clearly labeled containers.[\[9\]](#)
- Storage: Store waste containers in a designated, secondary containment area away from incompatible materials.[\[9\]](#)
- Disposal: Dispose of the chemical waste through your institution's hazardous waste management program.[\[10\]](#)[\[11\]](#) Do not pour **GSK2795039** solutions down the drain.[\[9\]](#) Empty, rinsed containers may be disposed of in the regular trash after defacing the label, in accordance with institutional guidelines.[\[11\]](#)

Experimental Protocols and Data

GSK2795039 is a selective inhibitor of NOX2, which is a key enzyme in the production of reactive oxygen species (ROS).[\[2\]](#)[\[12\]](#) It has been utilized in various in vitro and in vivo studies to investigate the role of NOX2-mediated oxidative stress.

In Vitro Inhibition of NOX2

GSK2795039 has been shown to inhibit NOX2 activity in various cell-based assays.[\[12\]](#)[\[13\]](#)

Assay Type	Cell Line	Typical Concentration Range	Effect
ROS Production	Differentiated HL-60 cells	10 nM - 10 μ M	Inhibition of PMA-stimulated ROS production. [12]
Oxygen Consumption	Human Polymorphonuclear Neutrophils (PMNs)	1 μ M - 100 μ M	Reduction of PMA-stimulated oxygen consumption. [12]

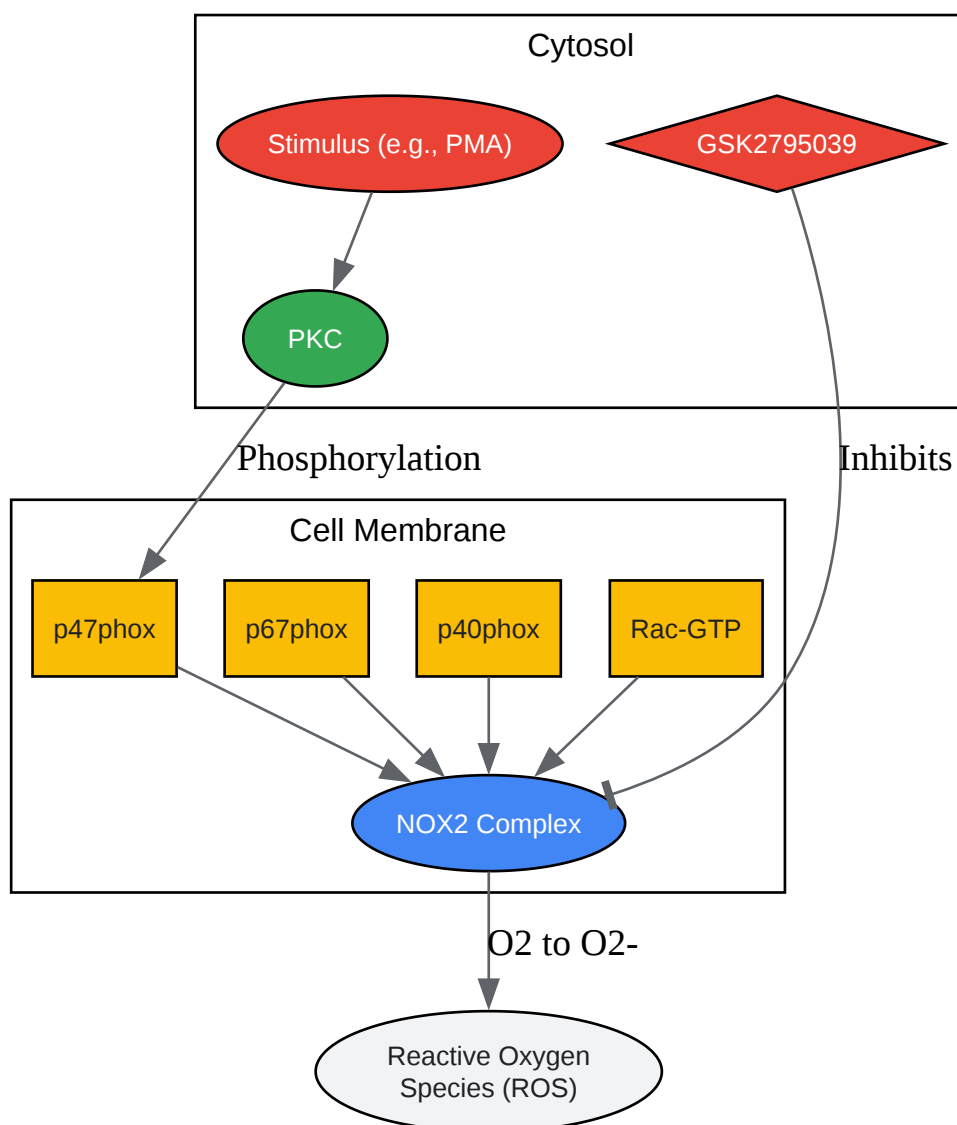
In Vivo Studies

GSK2795039 has demonstrated efficacy in animal models of diseases where NOX2-mediated oxidative stress is implicated.

Animal Model	Dosage	Administration Route	Observed Effect
Mouse Model of Acute Pancreatitis	100 mg/kg	Intraperitoneal (IP)	Reduction in serum amylase levels. [14]
Mouse Model of Paw Inflammation	Not Specified	Systemic	Abolished production of ROS by activated NOX2. [2] [12]

Visualizations

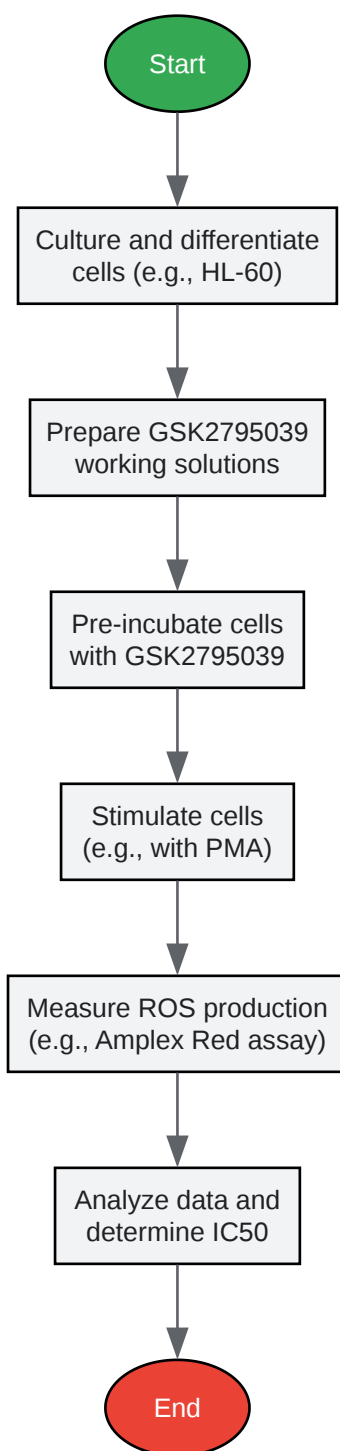
Signaling Pathway of NOX2 Inhibition



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Caption: Mechanism of NOX2 inhibition by **GSK2795039**.

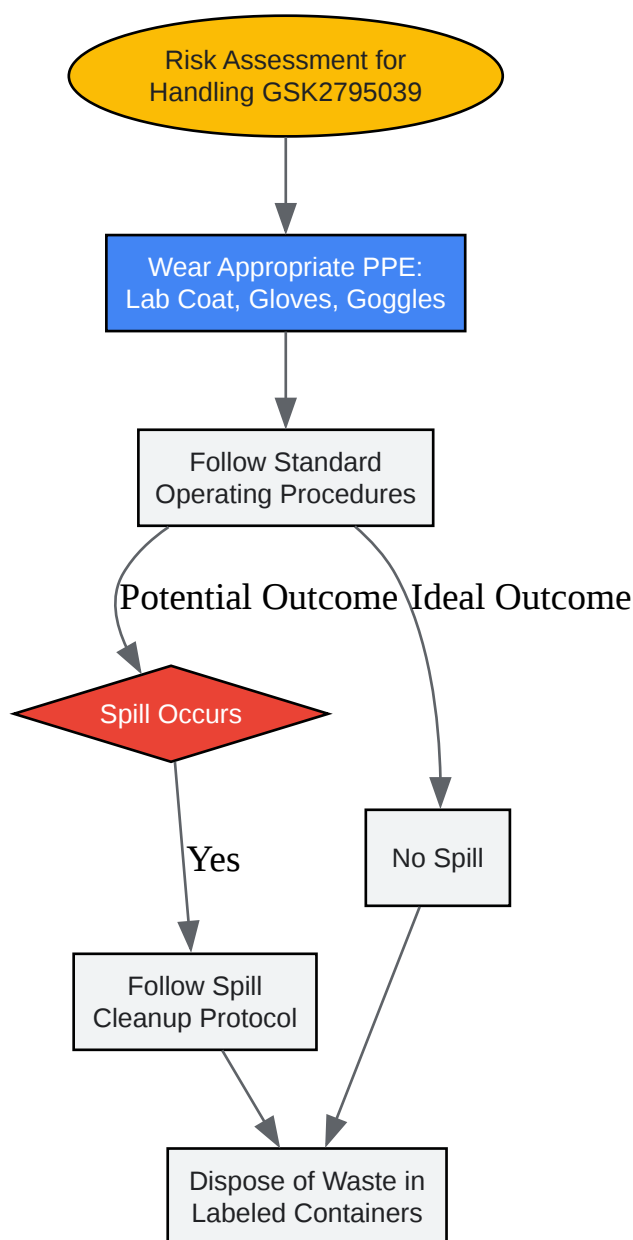
Experimental Workflow for In Vitro Assay



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Caption: General workflow for an in vitro NOX2 inhibition assay.

Logical Relationship of Safety Procedures



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Caption: Logical flow of safety procedures for handling **GSK2795039**.

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